

# Broflanilide as a Group 30 insecticide

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## Compound of Interest

Compound Name: *Broflanilide*  
CAS No.: *207727-04-5*  
Cat. No.: *B15604914*

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An In-depth Technical Guide to **Broflanilide**: A Novel Group 30 Insecticide

## Executive Summary

**Broflanilide** is a pioneering insecticide belonging to the meta-diamide chemical class, representing a significant advancement in pest control technology.[1] Discovered by Mitsui Chemicals Agro, Inc., and co-developed with BASF, it has been classified by the Insecticide Resistance Action Committee (IRAC) into its own novel mode of action category, Group 30.[2] [3] **Broflanilide** functions as a pro-insecticide that, upon metabolic activation within the target pest, acts as a potent allosteric modulator of the  $\gamma$ -aminobutyric acid (GABA)-gated chloride channel.[4][5][6] Its unique binding site and mechanism of action confer excellent efficacy against a broad spectrum of chewing pests, including those that have developed resistance to other insecticide classes.[1][7] This document provides a comprehensive technical overview of **broflanilide**, detailing its chemical properties, mechanism of action, quantitative efficacy, resistance management potential, and key experimental methodologies for its evaluation, intended for a scientific audience.

## Chemical and Physical Properties

**Broflanilide** is a complex organohalogen compound. Its fundamental chemical and physical characteristics are summarized below.

| Property          | Value                                                                                                                     | Reference(s) |
|-------------------|---------------------------------------------------------------------------------------------------------------------------|--------------|
| IUPAC Name        | 3-[benzoyl(methyl)amino]-N-[2-bromo-4-(1,1,1,2,3,3,3-heptafluoropropan-2-yl)-6-(trifluoromethyl)phenyl]-2-fluorobenzamide | [2][8]       |
| CAS Number        | 1207727-04-5                                                                                                              | [2][6]       |
| Molecular Formula | C <sub>25</sub> H <sub>14</sub> BrF <sub>11</sub> N <sub>2</sub> O <sub>2</sub>                                           | [8]          |
| Molar Mass        | 663.285 g·mol <sup>-1</sup>                                                                                               | [2][6]       |
| Physical State    | White, odorless crystalline powder                                                                                        | [9][10]      |
| Solubility        | Low aqueous solubility; slightly soluble in chloroform, DMSO, and methanol.                                               | [6][9]       |

## Mechanism of Action: IRAC Group 30

The insecticidal activity of **broflanilide** is distinguished by a novel mechanism of action, which led IRAC to create the new Group 30 classification, defined as GABA-gated chloride channel allosteric modulators.[2][5][10]

## Pro-insecticide Activation

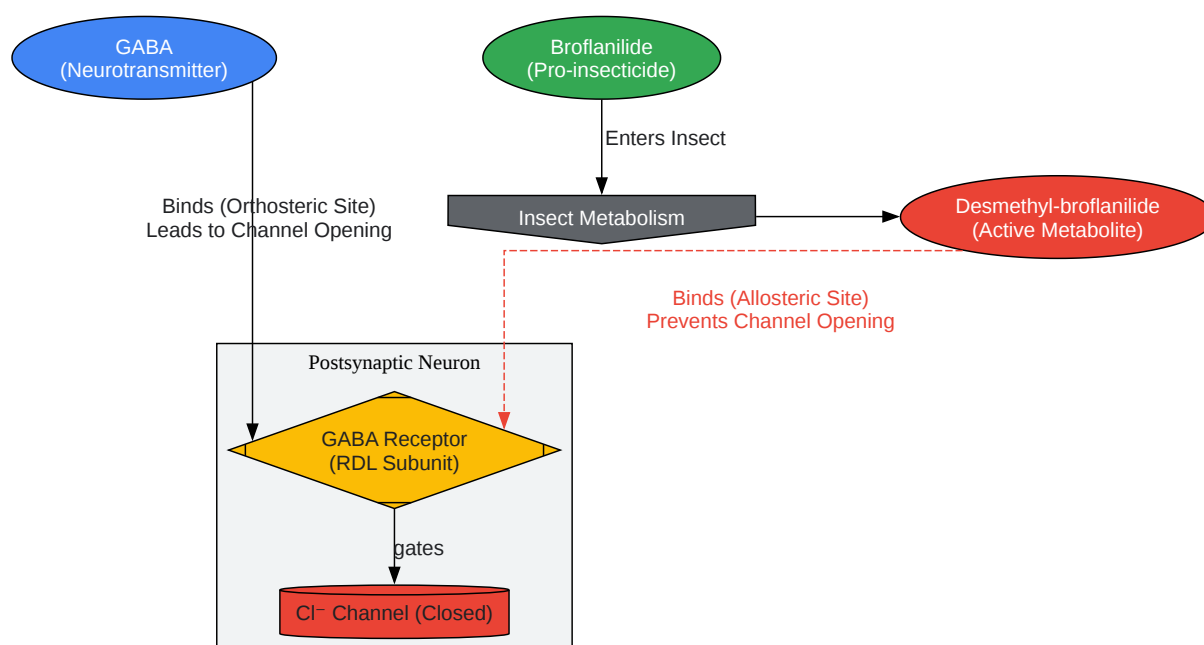
**Broflanilide** itself is a pro-insecticide. Within the insect's body, it undergoes metabolic N-demethylation to its active form, desmethyl-**broflanilide**. [1][4][9][11] This activation step is crucial for its insecticidal properties.

## Allosteric Modulation of the GABA Receptor

The primary target of desmethyl-**broflanilide** is the insect's ionotropic GABA receptor, a ligand-gated chloride ion channel critical for inhibitory neurotransmission.[1][6] Unlike GABA, which

binds to the orthosteric site to open the channel, desmethyl-**broflanilide** binds to a distinct allosteric site within the receptor complex.[5][11] This binding noncompetitively antagonizes the action of GABA, preventing the influx of chloride ions.[4][6] The failure of this inhibitory signal results in hyperexcitation of the central nervous system, leading to convulsions, paralysis, and ultimately, the death of the insect.[12][13]

The binding site for desmethyl-**broflanilide** is unique and differs from that of other GABA receptor antagonists such as phenylpyrazoles (e.g., fipronil, IRAC Group 2B) and cyclodienes (IRAC Group 2A).[1][4][7] This distinction is fundamental to **broflanilide**'s effectiveness against pests resistant to these older chemistries.[1][4] Studies suggest the binding site is located near the G336 residue in the third transmembrane domain (M3) of the insect's "Resistant to Dieldrin" (RDL) GABA receptor subunit.[1][4]



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**Caption:** Mechanism of action of **broflanilide**.

## Quantitative Efficacy Data

**Broflanilide** demonstrates high efficacy across a wide range of pests. Its potency is particularly notable in its activated form against the insect GABA receptor, with high selectivity over mammalian counterparts.

### Table 1: In Vitro Inhibitory Activity of Desmethyl-broflanilide

| Target Receptor                                            | Organism          | IC <sub>50</sub> (nM) | Reference(s)                              |
|------------------------------------------------------------|-------------------|-----------------------|-------------------------------------------|
| RDL GABA Receptor                                          | Spodoptera litura | 1.3                   | <a href="#">[14]</a> <a href="#">[15]</a> |
| Human GABA-A<br>( $\alpha 1\beta 2\gamma 2$ ) Receptor     | Human             | >3,000                | <a href="#">[15]</a>                      |
| Mammalian GABA-A<br>( $\alpha 1\beta 3\gamma 2$ ) Receptor | Mammalian         | >3,000                | <a href="#">[15]</a>                      |

**Table 2: Efficacy of Broflanilide Seed Treatment against Wireworms (*Agriotes obscurus*)**

| Treatment Rate (g [AI]/100 kg seed) | Resident Wireworm Reduction (%) | Reference(s)         |
|-------------------------------------|---------------------------------|----------------------|
| 5.0                                 | 81.1                            | <a href="#">[16]</a> |

**Table 3: Residual Efficacy of Broflanilide (VECTRON™ T500) against *Anopheles gambiae* (Pyrethroid-Resistant)**

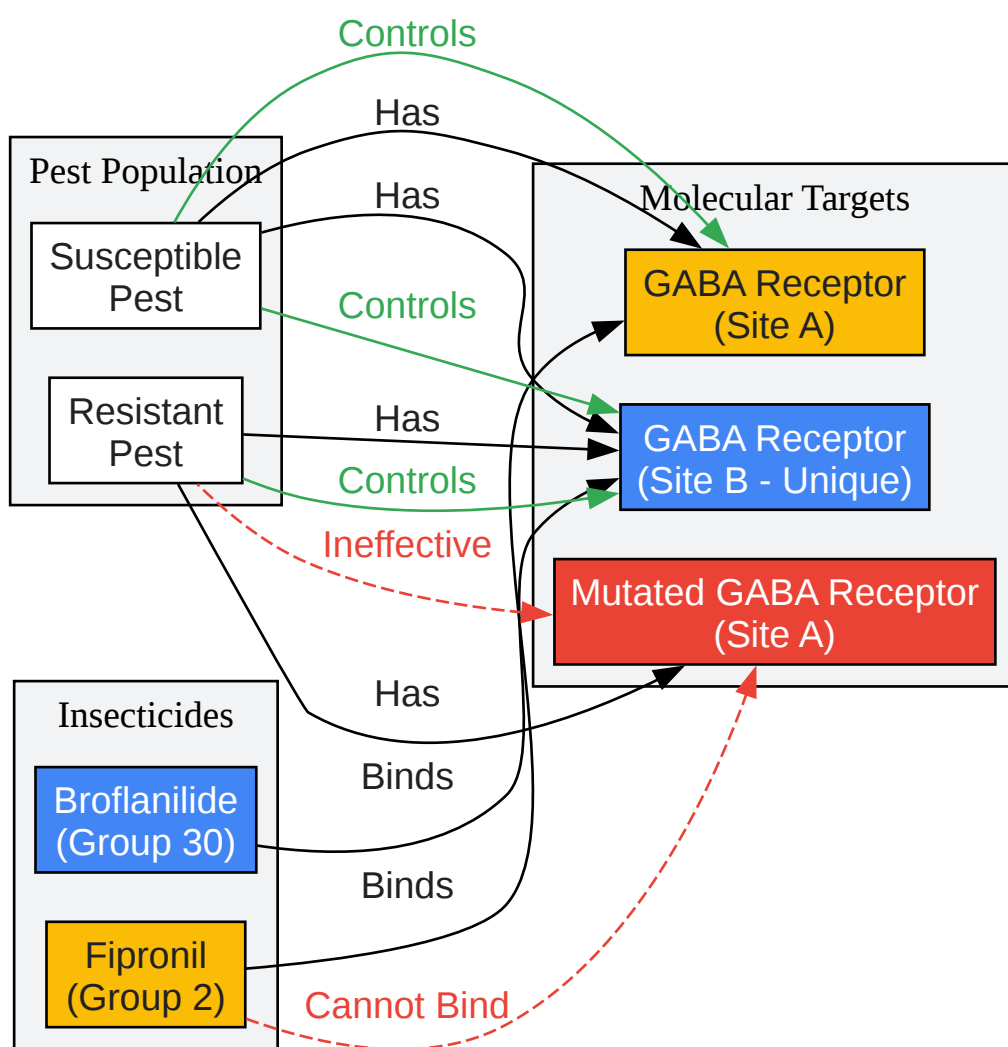
| Application Rate (mg/m <sup>2</sup> ) | Surface  | Duration of >80% Mortality | Reference(s)                              |
|---------------------------------------|----------|----------------------------|-------------------------------------------|
| 100                                   | Concrete | ≥ 9 months                 | <a href="#">[17]</a> <a href="#">[18]</a> |
| 200                                   | Concrete | ≥ 9 months                 | <a href="#">[17]</a> <a href="#">[18]</a> |
| 50                                    | Mud      | ~3 months                  | <a href="#">[18]</a>                      |
| 100                                   | Mud      | ~3 months                  | <a href="#">[18]</a>                      |

## Insecticide Resistance Management

A key advantage of **broflanilide** is its novel mode of action, which makes it a powerful tool for managing insect populations that are resistant to other chemical classes.

## Lack of Cross-Resistance

Due to its unique binding site on the GABA receptor, **broflanilide** does not exhibit cross-resistance with insecticides that target different sites or have different modes of action.[2][12] This has been demonstrated in multiple studies against various pest species. For instance, populations of *Spodoptera litura* with high levels of resistance to insecticides like chlorantraniliprole and metaflumizone showed no meaningful increase in resistance to **broflanilide**.<sup>[19]</sup> Similarly, pyrethroid-resistant strains of *Anopheles malaria* vectors remain fully susceptible to **broflanilide**.<sup>[20][21]</sup>



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**Caption:** Broflanilide's utility in overcoming target-site resistance.

## Table 4: Cross-Resistance Profile of Broflanilide

| Pest Species      | Resistant Strain To          | Resistance Ratio (RR) to Broflanilide | Conclusion          | Reference(s) |
|-------------------|------------------------------|---------------------------------------|---------------------|--------------|
| Spodoptera litura | Metaflumizone (RR: 80)       | 3.3                                   | No cross-resistance | [19]         |
| Spodoptera litura | Chlorantraniliprole (RR: 86) | 3.3                                   | No cross-resistance | [19]         |
| Anopheles gambiae | Pyrethroids, Dieldrin        | 0.6 - 1.2                             | No cross-resistance | [20]         |

## Key Experimental Protocols

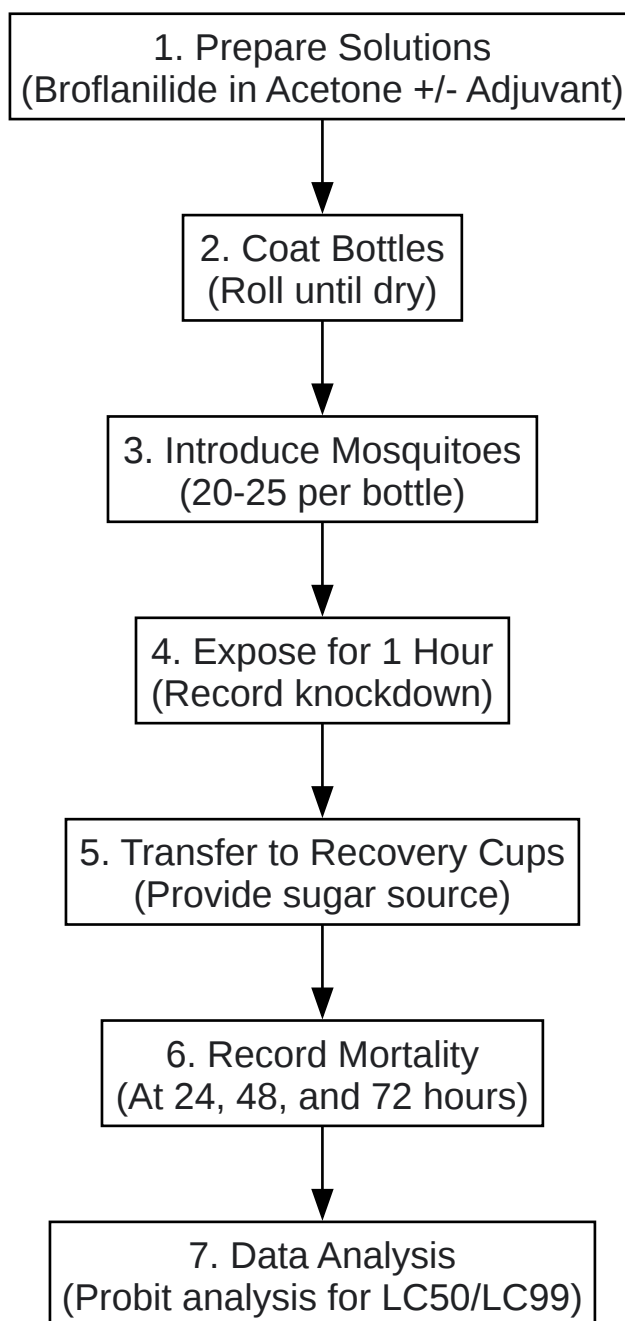
Standardized methodologies are essential for evaluating the efficacy and resistance profile of insecticides like **broflanilide**.

### WHO Bottle Bioassay for Susceptibility Testing

This method is used to determine the lethal concentrations (LC<sub>50</sub>/LC<sub>99</sub>) and establish discriminating concentrations for monitoring pest susceptibility, particularly for disease vectors like mosquitoes.

- Preparation: 250 ml glass bottles are coated internally with a solution of technical grade **broflanilide** dissolved in acetone. An adjuvant (e.g., Mero® at 500-800 ppm) may be required to ensure bioavailability.[20][22] Control bottles are treated with acetone and adjuvant only. Bottles are left to dry completely.
- Exposure: Cohorts of 20-25 non-blood-fed female mosquitoes (2-5 days old) are introduced into each bottle.[20]
- Observation: Mosquitoes are exposed for a fixed period (typically 1 hour). Knockdown is recorded at the end of the exposure period.
- Post-Exposure: Mosquitoes are transferred to clean holding tubes with access to a sugar solution. Mortality is recorded at 24, 48, and 72-hour intervals post-exposure, as **broflanilide** can exhibit a delayed effect.[20][22]

- Analysis: Data from multiple concentrations are analyzed using probit analysis to calculate  $LC_{50}$  and  $LC_{99}$  values. The discriminating concentration is often defined as double the  $LC_{99}$  of a known susceptible strain.[20]



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**Caption:** Experimental workflow for the WHO bottle bioassay.

## Leaf-Dip Bioassay for Lepidopteran Larvae

This protocol is commonly used to assess the toxicity of insecticides to chewing insect larvae.

- Preparation: Working concentrations of **broflanilide** are prepared by diluting an analytical standard in water, often with a solvent like DMSO and a surfactant (e.g., 0.1% Triton X-100). [\[19\]](#)
- Treatment: Leaf discs (e.g., cabbage, 4.5 cm diameter) are cut and dipped into the test solution for approximately 20 seconds.[\[19\]](#) Control discs are dipped in a solution containing only the solvent and surfactant. The discs are allowed to air dry.
- Exposure: The treated leaf disc is placed in a petri dish, and a single larva (e.g., third-instar *S. litura*) is introduced.
- Observation: Mortality is assessed at specified time points (e.g., 24, 48, 72 hours).
- Analysis: Log-probit or log-logistic models are used to determine the dose-response relationship and calculate LC<sub>50</sub> values.

## Cone Bioassay for Residual Efficacy

This method evaluates the residual performance of an insecticide applied to various surfaces, crucial for indoor residual spraying (IRS) programs.

- Preparation: Test surfaces (e.g., cement, mud blocks) are sprayed with a formulated version of **broflanilide** at a specific application rate (e.g., 100 mg of active ingredient per m<sup>2</sup>).[\[23\]](#)
- Exposure: At set intervals post-application (e.g., monthly), WHO plastic cones are fixed to the treated surface. A cohort of insects (e.g., 10 female mosquitoes) is introduced into each cone for a fixed exposure time (e.g., 30 minutes).[\[23\]](#)
- Post-Exposure: The mosquitoes are removed from the cones and transferred to holding cups with a sugar source.
- Observation: Mortality is recorded at 24, 48, and 72 hours post-exposure. A treatment is typically considered effective if it induces ≥80% mortality.[\[18\]](#)

## Ecotoxicology Profile

Understanding the impact on non-target organisms is critical. Studies on **broflanilide** indicate a favorable profile in some areas, though its persistence warrants consideration.

**Table 5: Ecotoxicological Data for Broflanilide**

| Organism                | Endpoint                 | Value         | Conclusion                        | Reference(s)                              |
|-------------------------|--------------------------|---------------|-----------------------------------|-------------------------------------------|
| Zebrafish (Danio rerio) | 96-hour LC <sub>50</sub> | >10 mg/L      | Low acute toxicity to fish        | <a href="#">[24]</a> <a href="#">[25]</a> |
| Zebrafish (Danio rerio) | BCF (steady state)       | 10.0 - 69.4   | Medium bioconcentration potential | <a href="#">[24]</a> <a href="#">[25]</a> |
| Soil                    | Field DT <sub>50</sub>   | 26 - 182 days | Can be persistent in soil systems | <a href="#">[9]</a>                       |

While acute toxicity to zebrafish is low, **broflanilide** can bioaccumulate, and its active metabolite may affect detoxification enzymes like Cytochrome P450s and Glutathione-S-transferases (GST).[\[24\]](#)

## Conclusion

**Broflanilide** represents a significant innovation in chemical pest control. As the first member of IRAC Group 30, its novel mode of action as an allosteric modulator of the insect GABA receptor provides a much-needed solution for controlling a broad spectrum of damaging pests. Crucially, its lack of cross-resistance with existing insecticide classes makes it an invaluable tool for insecticide resistance management programs. The comprehensive data on its efficacy, combined with a unique molecular target, positions **broflanilide** as a cornerstone chemistry for integrated pest management strategies for the foreseeable future.

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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Broflanilide - Wikipedia \[en.wikipedia.org\]](#)
- [3. Mitsui Chemicals Agro, Inc. \(MCAG\) and BASF sign commercialization agreement for new insecticide with IRAC novel mode of action | News release | MITSUI CHEMICALS, INC. \[jp.mitsuichemicals.com\]](#)
- [4. Broflanilide: A meta-diamide insecticide with a novel mode of action - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Discovery and mode of action of a novel insecticide, broflanilide \[morressier.com\]](#)
- [6. Broflanilide Online | Broflanilide Manufacturer and Suppliers \[scimplify.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Broflanilide | C25H14BrF11N2O2 | CID 53341374 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. Broflanilide \(Ref: MCI-8007\) \[sitem.herts.ac.uk\]](#)
- [10. apvma.gov.au \[apvma.gov.au\]](#)
- [11. extranet.who.int \[extranet.who.int\]](#)
- [12. agriculture.basf.com \[agriculture.basf.com\]](#)
- [13. mda.state.mn.us \[mda.state.mn.us\]](#)
- [14. Broflanilide | insecticide agent | CAS# 1207727-04-5 | InvivoChem \[invivochem.com\]](#)
- [15. broflanilide | CAS#:1207727-04-5 | Chemsrce \[chemsrc.com\]](#)
- [16. academic.oup.com \[academic.oup.com\]](#)
- [17. Frontiers | Laboratory evaluation of broflanilide \(TENEBENAL™\) against Anopheles gambiae in Moshi, Tanzania – delayed mortality, cross-resistance, and residual efficacy \[frontiersin.org\]](#)
- [18. Efficacy of indoor residual spraying with broflanilide \(TENEBENAL\), a novel meta-diamide insecticide, against pyrethroid-resistant anopheline vectors in northern Tanzania: An experimental hut trial - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. mdpi.com \[mdpi.com\]](#)
- [20. Investigating discriminating concentrations for monitoring susceptibility to broflanilide and cross resistance to other insecticide classes in Anopheles gambiae sensu lato, using the new WHO bottle bioassay method | PLOS One \[journals.plos.org\]](#)

- [21. scispace.com \[scispace.com\]](#)
- [22. malariaworld.org \[malariaworld.org\]](#)
- [23. Efficacy of broflanilide \(VECTRON T500\), a new meta-diamide insecticide, for indoor residual spraying against pyrethroid-resistant malaria vectors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. Acute toxicity, bioconcentration, elimination, action mode and detoxification metabolism of broflanilide in zebrafish, Danio rerio - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [25. radar.brookes.ac.uk \[radar.brookes.ac.uk\]](#)
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